

Application Notes and Protocols for ITIC Thin Film Deposition by Spin Coating

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Compound of Interest

Compound Name: *Itic*

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This document provides detailed application notes and protocols for the deposition of **ITIC** (3,9-bis(2-methylene-(3-(1,1-dicyanomethylene)-indanone))-5,5,11,11-tetrakis(4-hexylphenyl)-dithieno[2,3-d':2',3'-d'']-s-indaceno[1,2-b:5,6-b']dithiophene) thin films using the spin coating technique. **ITIC** is a non-fullerene acceptor (NFA) widely used in high-performance organic photovoltaic (OPV) devices. The protocols outlined below cover solution preparation, spin coating parameters, and post-deposition treatments, along with their impact on film characteristics and device performance.

Introduction to ITIC and Spin Coating

ITIC is a small molecule NFA known for its strong absorption in the near-infrared region, excellent electron mobility, and good compatibility with various polymer donors. Spin coating is a common and effective laboratory-scale technique for producing uniform thin films from solution.^{[1][2]} The process involves depositing a solution onto a substrate and then rotating it at high speed to spread the fluid by centrifugal force. The final film thickness and morphology are influenced by several parameters, including solution concentration, solvent properties, spin speed, and annealing conditions.^{[2][3]}

Experimental Protocols

Substrate Preparation

A thorough cleaning of the substrate is crucial for achieving high-quality thin films. The following is a standard procedure for cleaning Indium Tin Oxide (ITO) coated glass substrates:

- **Sonication:** Sequentially sonicate the ITO substrates in baths of detergent (such as Hellmanex), deionized water, acetone, and isopropanol. Each sonication step should be performed for 15-20 minutes.
- **Drying:** After the final sonication step, dry the substrates using a stream of high-purity nitrogen gas.
- **UV-Ozone Treatment:** Immediately before film deposition, treat the substrates with UV-ozone for 15 minutes to remove any remaining organic residues and to improve the wettability of the surface.

Solution Preparation: ITIC and Blends

The quality of the spin-coated film is highly dependent on the precursor solution. Here are protocols for preparing solutions of **ITIC** and a common blend with the polymer donor PBDB-T.

Protocol 1: **ITIC** Solution

- **Materials:** **ITIC** powder, Chloroform (CF) or Chlorobenzene (CB) (high purity, anhydrous).
- **Procedure:**
 - Dissolve **ITIC** in the chosen solvent to the desired concentration (e.g., 10 mg/mL).
 - Stir the solution on a hot plate at a slightly elevated temperature (e.g., 40-50 °C) for several hours or overnight in an inert atmosphere (e.g., a nitrogen-filled glovebox) to ensure complete dissolution.
 - Before use, filter the solution through a 0.2 µm or 0.45 µm PTFE syringe filter to remove any particulate impurities.

Protocol 2: PBDB-T:**ITIC** Blend Solution

- Materials: PBDB-T, **ITIC**, Chlorobenzene (CB) or other suitable solvents, 1,8-diiodooctane (DIO) (as a solvent additive).
- Procedure:
 - Dissolve PBDB-T and **ITIC** in chlorobenzene at a specific weight ratio, typically 1:1.[4]
 - The total concentration of the solids in the solution is typically around 10-20 mg/mL.[4]
 - To optimize the film morphology, a small percentage of a high-boiling point solvent additive like DIO can be added (e.g., 0.5-3% by volume).[5][6]
 - Stir the solution on a hot plate at a controlled temperature (e.g., 50-60 °C) overnight in a nitrogen-filled glovebox.
 - Filter the solution through a 0.2 µm or 0.45 µm PTFE syringe filter before spin coating.

Spin Coating Process

The spin coating process should be carried out in a clean, controlled environment, typically a nitrogen-filled glovebox, to prevent contamination and degradation of the materials.

Single-Step Spin Coating Protocol:

- Place the cleaned substrate on the spin coater chuck and ensure it is centered.
- Dispense a sufficient amount of the prepared solution onto the center of the substrate to cover the surface.
- Start the spin coater with the desired parameters. A typical single-step program might be:
 - Spin Speed: 1000-3000 rpm
 - Acceleration: 1000 rpm/s
 - Spin Time: 30-60 seconds

Two-Step Spin Coating Protocol (for improved film quality):

- Step 1 (Spreading):
 - Spin Speed: 500-1000 rpm
 - Acceleration: 500 rpm/s
 - Spin Time: 5-10 seconds
- Step 2 (Thinning and Drying):
 - Spin Speed: 2000-5000 rpm
 - Acceleration: 2000 rpm/s
 - Spin Time: 30-60 seconds

Post-Deposition Annealing

Thermal annealing is a **critical** step to remove residual solvent, improve molecular ordering, and optimize the nanoscale morphology of the film.

- Immediately after spin coating, transfer the substrate to a hotplate inside the glovebox.
- Anneal the film at a specific temperature for a set duration. The optimal annealing temperature and time depend on the specific materials and desired morphology. For PBDB-T:**ITIC** blends, a common annealing condition is 100°C for 10 minutes.^[4]
- After annealing, allow the substrate to cool down to room temperature before proceeding with the deposition of subsequent layers (e.g., electrode).

Data Presentation

The following tables summarize the influence of key spin coating parameters on the properties of **ITIC**-based thin films and the performance of the resulting organic solar cells.

Table 1: Effect of Spin Speed on PBDB-T:**ITIC** Film Thickness

Spin Speed (rpm)	Film Thickness (nm)
800	~110
1000	~100
1900	~100[4]
2000	~90

Note: Film thickness is inversely proportional to the square root of the spin speed. The exact thickness also depends on the solution concentration and viscosity.

Table 2: Influence of Solvent Additive (DIO) on PBDB-T:ITIC Solar Cell Performance

DIO Concentration (vol%)	Open-Circuit Voltage (VOC) (V)	Short-Circuit Current (JSC) (mA/cm ²)	Fill Factor (FF) (%)	Power Conversion Efficiency (PCE) (%)
0	0.88	15.2	65.1	8.7
0.5	0.91	16.5	70.2	10.5
1.0	0.92	16.8	72.5	11.2
2.0	0.90	16.1	68.3	9.9

Note: The use of a solvent additive like DIO can significantly improve device performance by optimizing the phase separation and crystallinity of the active layer. However, an excessive amount can be detrimental.[5]

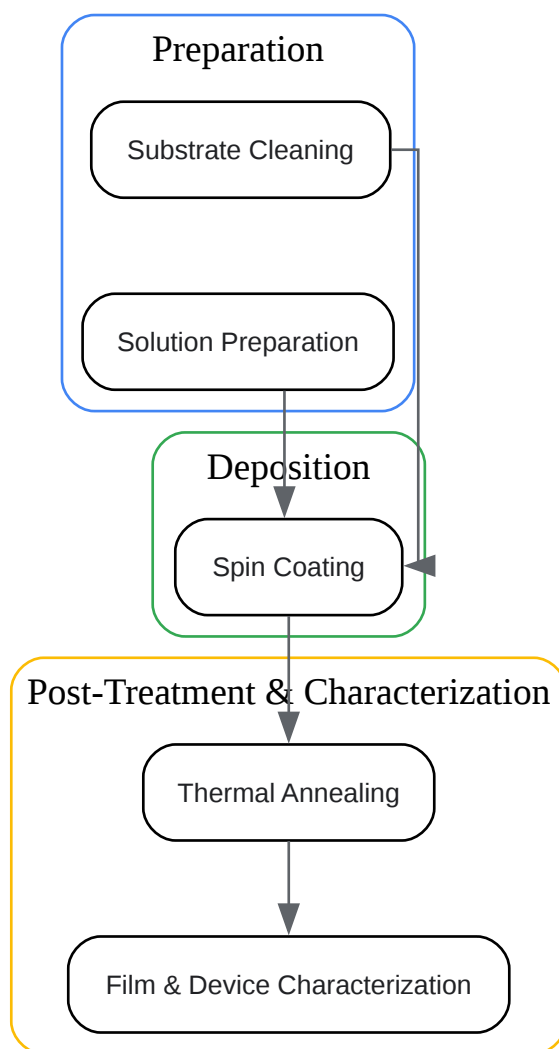
Table 3: Effect of Annealing Temperature on ITIC-based Device Performance

Annealing Temperature (°C)	VOC (V)	JSC (mA/cm ²)	FF (%)	PCE (%)
As-cast (No Annealing)	0.85	14.5	62.3	7.7
80	0.89	15.8	68.1	9.6
100	0.92	16.8	72.5	11.2[4]
120	0.91	16.5	70.8	10.8
150	0.88	15.2	65.9	9.2

Note: Thermal annealing generally improves device performance up to an optimal temperature, beyond which performance may degrade due to excessive phase separation or material degradation.

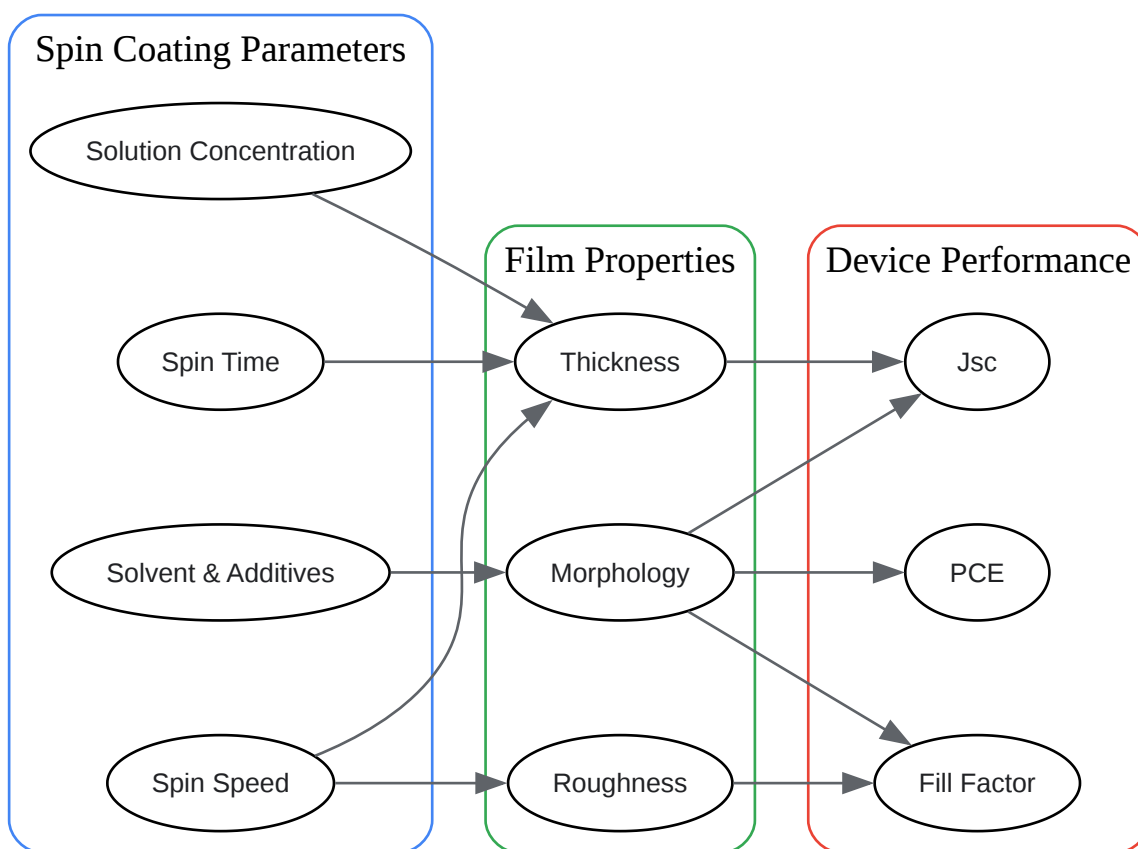
Visualizations

The following diagrams illustrate the experimental workflow and key relationships in the spin coating process for **ITIC** thin films.



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Figure 1. Experimental workflow for **ITIC** thin film deposition.



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Figure 2. Influence of spin coating parameters on film properties and device performance.

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